

# Technical Guide to the Physical Characteristics of Boc-L-6-hydroxynorleucine Powder

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## Compound of Interest

Compound Name: **Boc-L-6-hydroxynorleucine**

Cat. No.: **B558258**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical characteristics of N- $\alpha$ -**Boc-L-6-hydroxynorleucine** powder. The information presented herein is essential for its proper handling, storage, and application in research and development, particularly in the field of peptide synthesis and drug design.

## Physical and Chemical Properties

**Boc-L-6-hydroxynorleucine** is a derivative of the amino acid norleucine, featuring a tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group. This modification enhances its stability and solubility in organic solvents, making it a valuable building block in solid-phase and solution-phase peptide synthesis.

The quantitative physical and chemical properties of **Boc-L-6-hydroxynorleucine** powder are summarized in the tables below. Data is aggregated from various suppliers and literature sources.

Table 1: General Properties

Property	Value
CAS Number	77611-37-1
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>5</sub>
Molecular Weight	247.29 g/mol
Appearance	White to off-white crystalline powder or solid.

Table 2: Physicochemical Data

Parameter	Value Range
Melting Point	108 - 119 °C
Purity (by HPLC)	≥95% to ≥99%
Optical Rotation	[α] <sup>20</sup> /D = -6.0 to -8.0° (c=7.3 in Methanol)
Predicted pKa	3.98 ± 0.21

Table 3: Solubility Profile

Solvent	Solubility
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Acetone	Soluble
Water	Insoluble

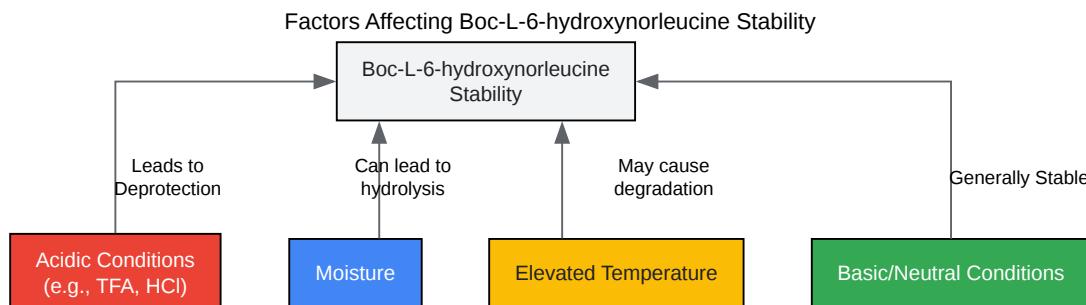
## Stability and Storage

Proper storage is critical to maintain the integrity and purity of **Boc-L-6-hydroxynorleucine** powder. The Boc protecting group is labile under acidic conditions, and the compound can be susceptible to degradation from moisture.

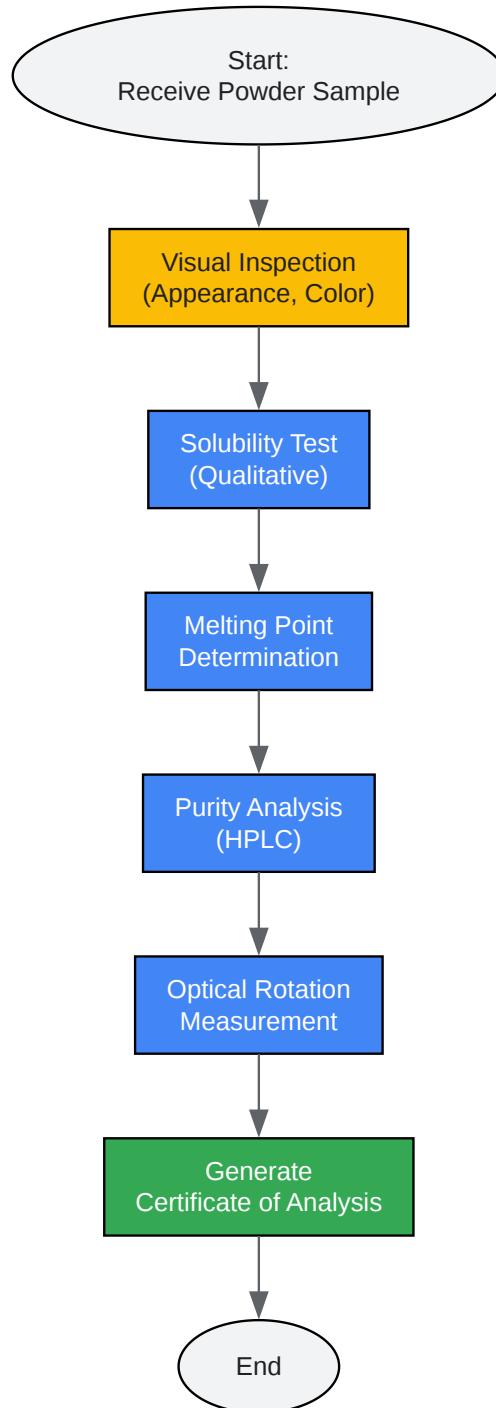
Table 4: Recommended Storage Conditions

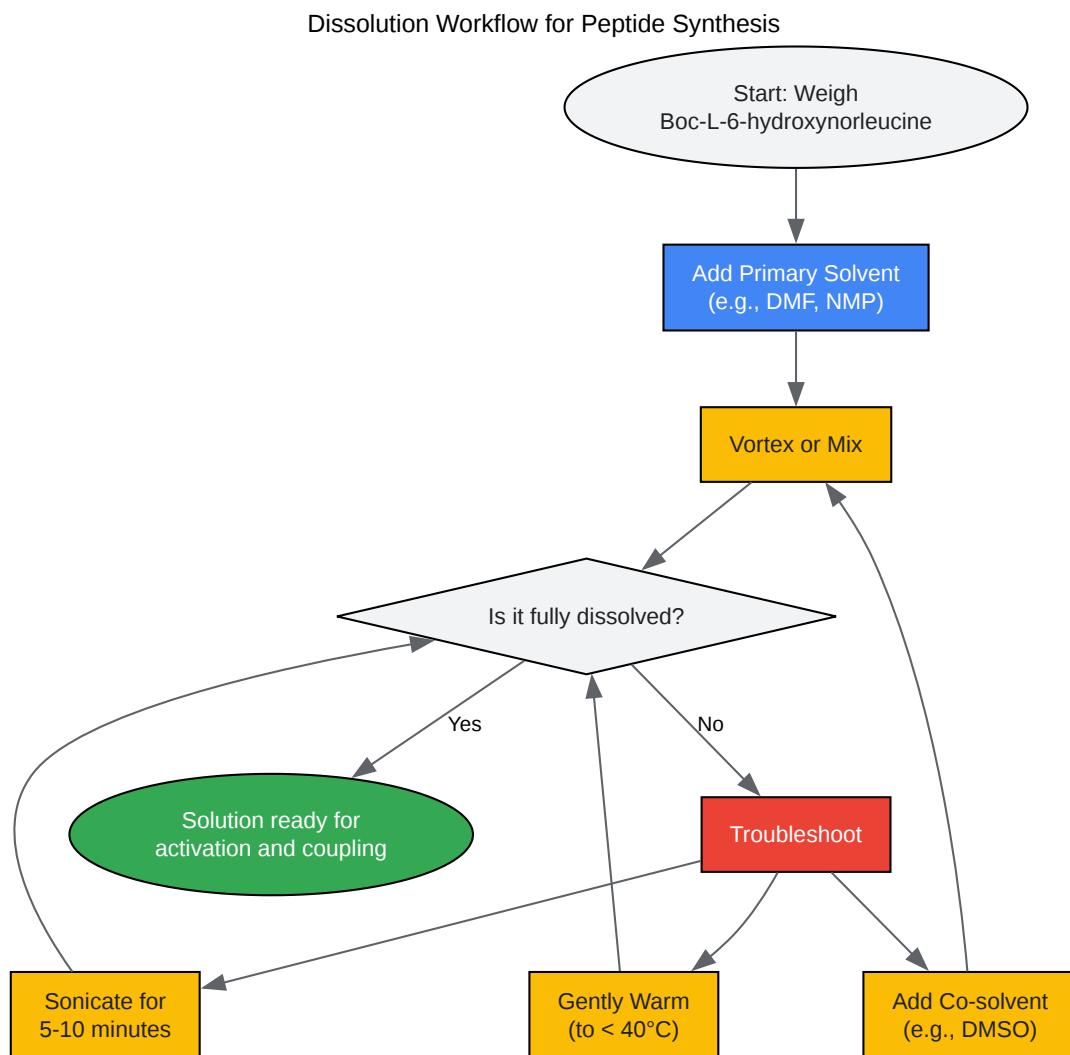
Condition	Temperature	Duration	Notes
Long-term Storage	-20°C to -80°C	Up to 6 months or more.	Store in a tightly sealed container, protected from light and moisture. Aliquoting is recommended to avoid repeated freeze-thaw cycles.
Short-term Storage	2°C to 8°C	Up to one week.	Keep in a desiccated environment.

The following diagram illustrates the key factors that can affect the stability of the compound.



## Workflow for Physical Characterization of Powder



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- To cite this document: BenchChem. [Technical Guide to the Physical Characteristics of Boc-L-6-hydroxynorleucine Powder]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b558258#physical-characteristics-of-boc-l-6-hydroxynorleucine-powder>]

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